

The Discovery and Scientific Journey of Mesaconic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesaconic acid

Cat. No.: B1669100

[Get Quote](#)

This in-depth technical guide explores the discovery and history of **mesaconic acid**, a significant molecule in the landscape of organic chemistry and biochemistry. Tailored for researchers, scientists, and drug development professionals, this document provides a comprehensive overview of its initial isolation, key historical experiments, and its evolving role in scientific understanding.

Discovery and Early Investigations

Mesaconic acid, systematically known as (2E)-2-methylbut-2-enedioic acid, first entered the scientific record in 1874 through the work of the Dutch chemist Jacobus Henricus van 't Hoff.^[1] His investigation of this and other isomeric acids was integral to his groundbreaking proposal of the tetrahedral carbon atom, a cornerstone of modern stereochemistry. While van 't Hoff's primary focus was on the spatial arrangement of atoms, his work laid the foundation for understanding the distinct properties of **mesaconic acid** and its isomers, citraconic acid (cis-isomer) and itaconic acid (methylene isomer).

The initial characterization of organic molecules in the 19th century relied on a combination of elemental analysis, determination of physical properties such as melting and boiling points, and chemical reactivity. Through these methods, early chemists were able to deduce the empirical and molecular formulas of new compounds and gain insights into their functional groups.

A significant figure in the study of unsaturated acids during this period was the German chemist Wilhelm Rudolph Fittig. While his direct contributions to the study of **mesaconic acid** are not

extensively documented, his broader research into the chemistry of unsaturated organic acids and lactones provided a critical context for the work of his contemporaries.

Subsequent to its initial discovery, **mesaconic acid** was identified as a naturally occurring compound. In 1928, Harold William Buston reported the isolation of **mesaconic acid** from cabbage leaves, highlighting its presence in the plant kingdom.[2] Later research would reveal its production by microorganisms, notably *Clostridium tetanomorphum*, as a key intermediate in metabolic pathways.[1]

Historical Synthesis and Characterization Data

The preparation of **mesaconic acid** in the laboratory has been approached through various methods, primarily involving the isomerization of its more readily available isomers, citraconic and itaconic acids. These early synthetic routes were crucial for obtaining pure samples for further study.

Synthesis Method	Starting Material	Reagents	Reported Yield (%)	Melting Point (°C)	Reference
Isomerization with Nitric Acid	Citraconic Anhydride	Dilute Nitric Acid, Water	43-52	203–205	Shriner, R. L.; Ford, S. G.; Roll, L. J. (1931)[3]
Isomerization with Hydriodic Acid	Citraconic Acid	Hydriodic Acid	Not specified	Not specified	Kekulé, A. (1862)[3]
Isomerization with Sodium Hydroxide	Citraconic Acid	Concentrated Sodium Hydroxide	Not specified	Not specified	Delisle, A. (1892)[3]
Thermal Isomerization	Itaconic or Citraconic Acid	Water (heated to 180–200°C)	Not specified	Not specified	Fittig, R.; Landolt, H. (1877)[3]

Detailed Experimental Protocols

The following sections provide detailed methodologies for key historical experiments related to the synthesis and isolation of **mesaconic acid**.

Synthesis of Mesaconic Acid via Isomerization of Citraconic Anhydride with Nitric Acid

This protocol, adapted from Organic Syntheses, remains a classic method for the preparation of **mesaconic acid**.^[3]

Materials:

- Citraconic anhydride (100 g, 0.89 mole)
- Water (100 cc)
- Dilute nitric acid (1 part concentrated nitric acid to 4 parts water by volume; 150 cc)
- 500-cc Erlenmeyer flask
- Filter apparatus
- Evaporation apparatus

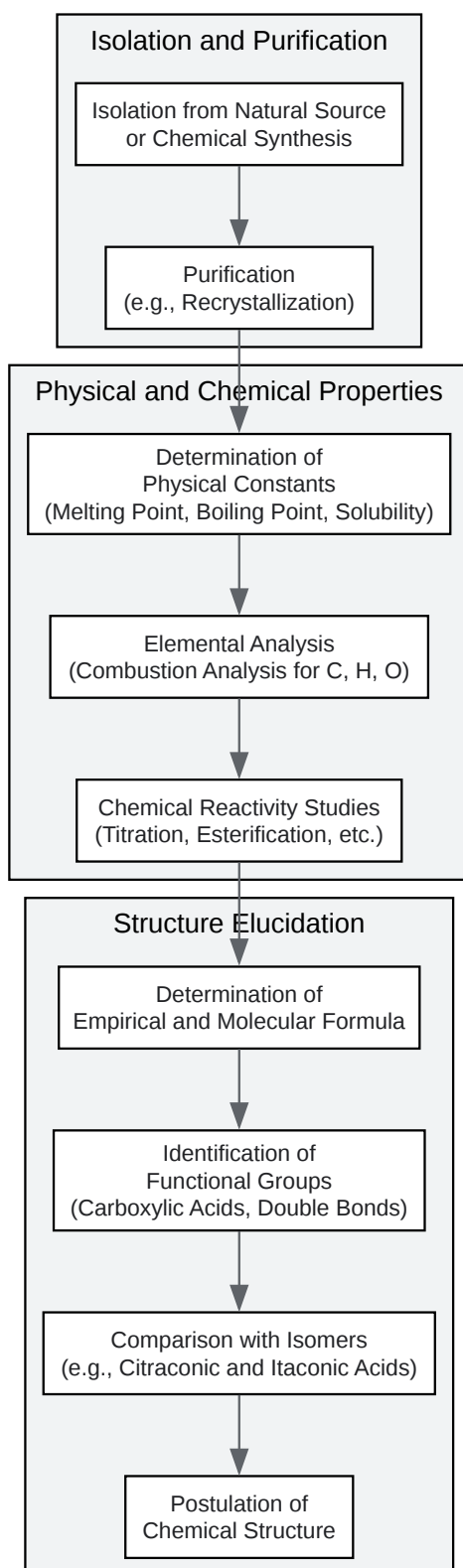
Procedure:

- A mixture of 100 g of citraconic anhydride, 100 cc of water, and 150 cc of dilute nitric acid is placed in a 500-cc Erlenmeyer flask.
- The mixture is evaporated until the appearance of red fumes, indicating the progress of the reaction. The volume at this stage is typically around 250 cc.
- The solution is then cooled, and the crystalline **mesaconic acid** that precipitates is collected on a filter.
- The mother liquor is further evaporated to a volume of 150 cc and cooled to yield a second crop of crystals, which is also collected by filtration.
- A final concentration of the mother liquor to 50 cc yields an additional quantity of the product.

- The combined crude product is recrystallized from 100 cc of water.
- The yield of purified **mesaconic acid** with a melting point of 203–205°C is typically between 50–60 g (43–52% of the theoretical amount).^[3]

Conceptual Workflow for 19th Century Organic Acid Characterization

The determination of the structure of a novel organic acid in the 19th century was a meticulous process involving several key steps, as illustrated in the following logical workflow.



[Click to download full resolution via product page](#)

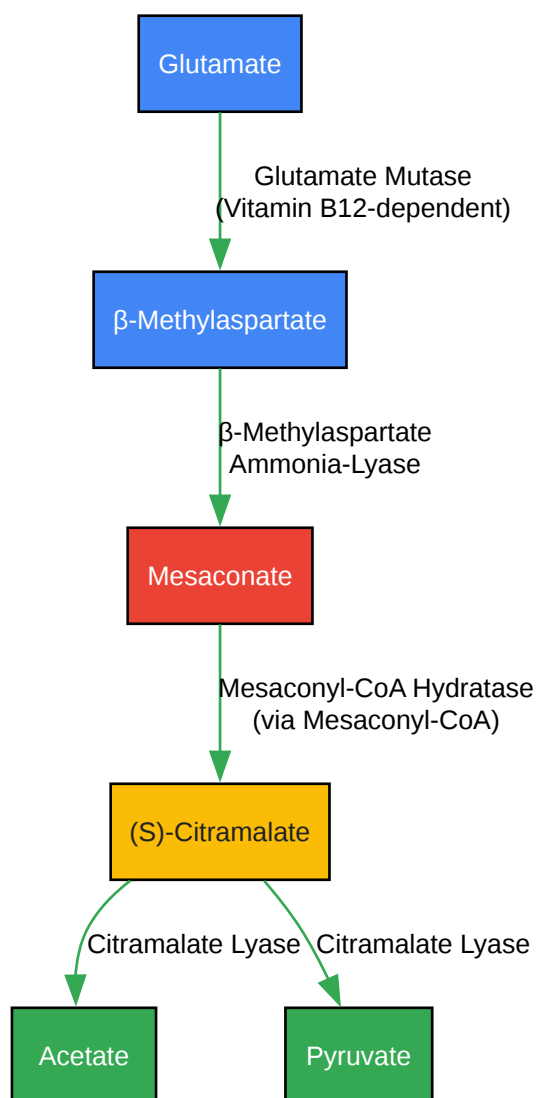
Logical workflow for 19th-century organic acid characterization.

Biochemical Significance of Mesaconic Acid

Mesaconic acid is now understood to be a key metabolite in certain anaerobic bacteria, most notably in the fermentation of glutamate by *Clostridium tetanomorphum*.^[1] This pathway, elucidated by H. A. Barker and his collaborators, led to the discovery of the first vitamin B12-dependent enzyme, glutamate mutase.

In this pathway, glutamate is first converted to β -methylaspartate, which is then deaminated to yield mesaconate. Mesaconate is subsequently hydrated to form citramalate, which is then cleaved into acetate and pyruvate. This metabolic route is a fascinating example of the unusual biochemical strategies employed by anaerobic microorganisms.

The following diagram illustrates the central role of **mesaconic acid** in the glutamate fermentation pathway of *Clostridium tetanomorphum*.



[Click to download full resolution via product page](#)

Glutamate fermentation pathway in Clostridium tetanomorphum.

Conclusion

From its initial study in the context of foundational stereochemistry to its recognized role as a key bacterial metabolite, **mesaconic acid** has had a rich and evolving history. The early investigations by pioneers like van 't Hoff, coupled with the development of synthetic and analytical techniques, have provided a deep understanding of this seemingly simple dicarboxylic acid. Its continued relevance in biochemical pathways underscores the enduring importance of fundamental chemical discoveries and the intricate metabolic logic of the microbial world. This guide serves as a testament to the cumulative nature of scientific inquiry,

tracing the journey of **mesaconic acid** from a subject of 19th-century curiosity to a molecule of contemporary biochemical significance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Crystal Structure of Mesoconyl-CoA Hydratase from Methylobacterium extorquens CM4 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Mesoconyl-Coenzyme A Hydratase, a New Enzyme of Two Central Carbon Metabolic Pathways in Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery and Scientific Journey of Mesoconic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669100#mesaconic-acid-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com